

Synthesis and Characterization of Carbonic Anhydrase Inhibitor 21: A Technical Guide

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Compound of Interest

Compound Name: Carbonic anhydrase inhibitor 21

Cat. No.: B12375287

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This technical guide provides a comprehensive overview of the synthesis and characterization of a potent carbonic anhydrase (CA) inhibitor, herein referred to as **Carbonic Anhydrase Inhibitor 21**. This document is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

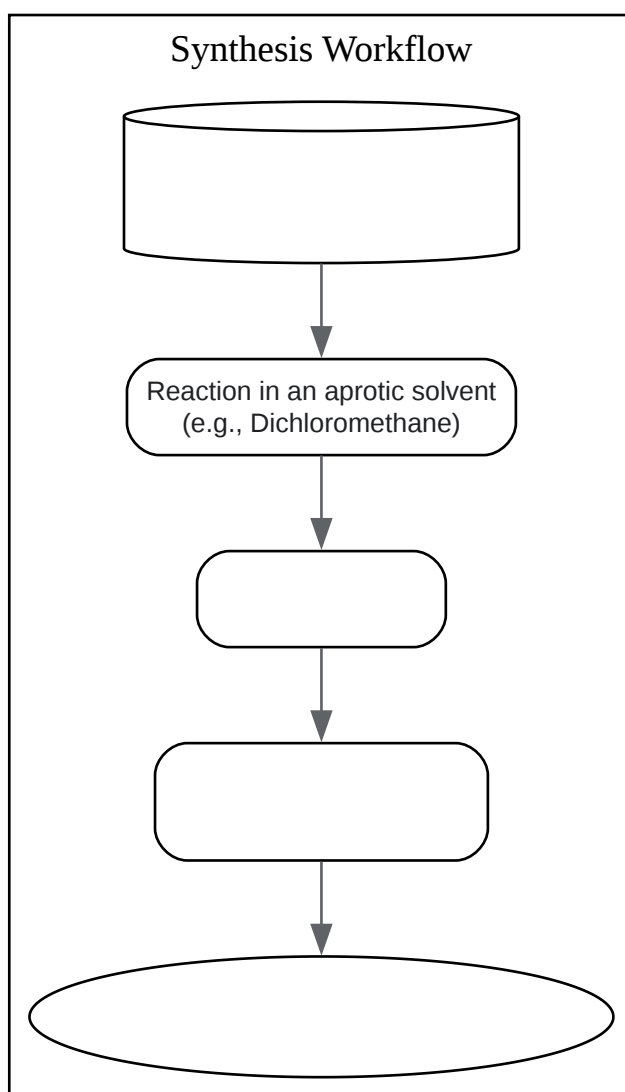
Carbonic anhydrases are a family of metalloenzymes that catalyze the reversible hydration of carbon dioxide to bicarbonate and a proton.[1][2][3] These enzymes are involved in numerous physiological processes, including pH regulation, respiration, and electrolyte balance.[2][4] Several CA isoforms are established therapeutic targets for a range of diseases such as glaucoma, epilepsy, and cancer.[1][3][5][6] In particular, isoforms like CA IX and XII are overexpressed in hypoxic tumors, making them attractive targets for anticancer drug development.[3][5]

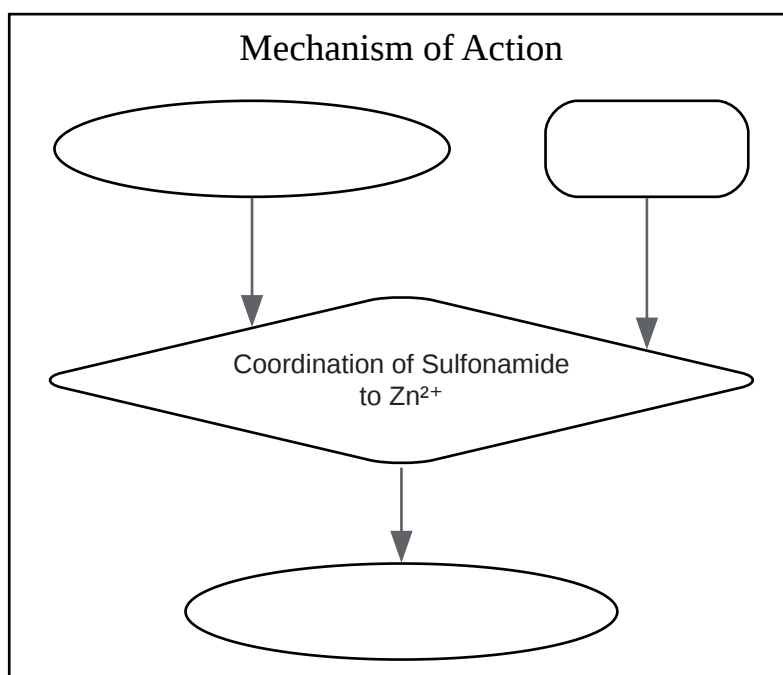
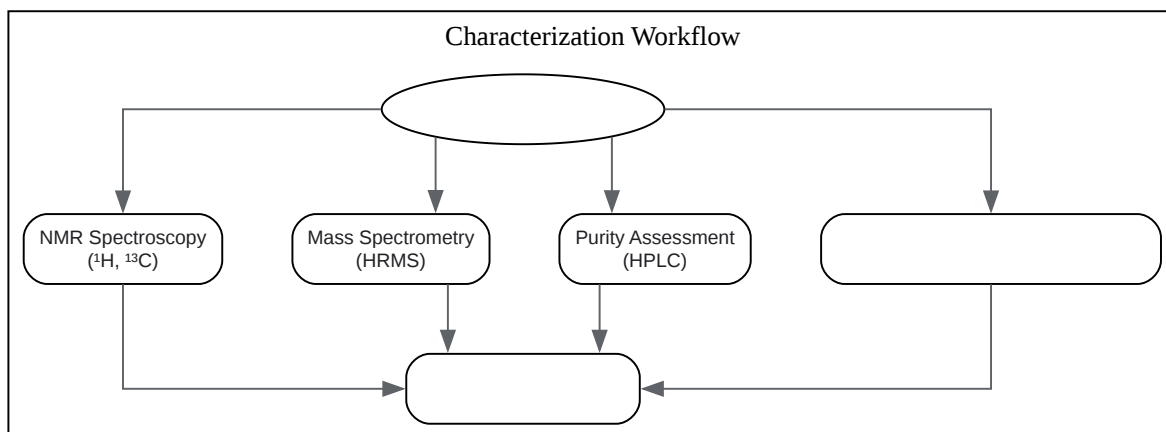
Carbonic Anhydrase Inhibitor 21 is a sulfonamide-based inhibitor that exhibits significant inhibitory activity against several human carbonic anhydrase (hCA) isoforms. This guide details its synthesis, purification, and comprehensive characterization, including its inhibitory potency and selectivity.

Synthesis of Carbonic Anhydrase Inhibitor 21

The synthesis of **Carbonic Anhydrase Inhibitor 21**, a tosylureido benzenesulfonamide derivative, is typically achieved through a multi-step process. The general synthetic workflow is

outlined below.





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